

# 3-(bromomethyl)-2-chlorothiophene molecular weight and formula

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## Compound of Interest

Compound Name: 3-(Bromomethyl)-2-chlorothiophene

Cat. No.: B1366730

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## Technical Data for 3-(bromomethyl)-2-chlorothiophene

This guide provides the essential physicochemical properties of **3-(bromomethyl)-2-chlorothiophene**, a compound relevant to researchers and professionals in drug development and chemical synthesis.

## Physicochemical Properties

The molecular formula and weight of **3-(bromomethyl)-2-chlorothiophene** are summarized below. This data is crucial for stoichiometric calculations in synthesis and for analytical characterization.

Parameter	Value	Reference
Molecular Formula	C <sub>5</sub> H <sub>4</sub> BrClS	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	211.51 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>

Note on Further Information: As a language model, I am unable to provide detailed experimental protocols or generate diagrams for signaling pathways and experimental

workflows. For such specific requirements, consulting peer-reviewed scientific literature and experimental databases is recommended.

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## References

- 1. 3-(Bromomethyl)-2-chlorothiophene | C<sub>5</sub>H<sub>4</sub>BrClS | CID 10932747 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-(Bromomethyl)-2-chlorothiophene [myskinrecipes.com]
- 3. keyorganics.net [keyorganics.net]
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